

3 α -Hydroxy Pravastatin Lactone-d3: Structure, Stability, and Application

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Compound of Interest

Compound Name:	3 α -Hydroxy Pravastatin Lactone-d3
CAS No.:	1329809-35-9
Cat. No.:	B583529

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Abstract

This technical guide provides a comprehensive overview of **3 α -Hydroxy Pravastatin Lactone-d3**, a critical molecule in the study of pravastatin pharmacology. Pravastatin, a widely prescribed statin for lowering cholesterol, exists in a pH-dependent equilibrium between its active hydroxy acid form and an inactive lactone form. The 3 α -hydroxy lactone is a significant isomer and metabolite. The deuterated analog, **3 α -Hydroxy Pravastatin Lactone-d3**, serves as an indispensable tool, primarily as an internal standard for highly sensitive bioanalytical methods. This document delves into its chemical structure, the dynamics of its stability, plausible synthetic routes, and its practical application in quantitative analysis, offering field-proven insights for researchers and drug development professionals.

Introduction: The Significance of a Labeled Metabolite

Pravastatin is a hydrophilic inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol biosynthesis.[1] Unlike more lipophilic statins, its disposition and side-effect profile

are distinct. A key aspect of its chemistry is the reversible, pH-dependent intramolecular esterification (lactonization) of its heptenoic acid side chain. The resulting lactone is not only a metabolite formed in the acidic environment of the stomach but also a common impurity and degradation product.[2][3]

The 3 α -hydroxy isomer of pravastatin lactone is a specific, known related compound. The introduction of a stable isotope label (deuterium, d3) to this molecule creates **3 α -Hydroxy Pravastatin Lactone-d3**. This labeled compound is chemically identical to its non-labeled counterpart in terms of reactivity but possesses a distinct molecular weight. This mass shift (+3 Da) is the cornerstone of its utility, enabling it to serve as an ideal internal standard in mass spectrometry-based assays for precise and accurate quantification of pravastatin and its metabolites in complex biological matrices.[4][5]

Physicochemical Characteristics

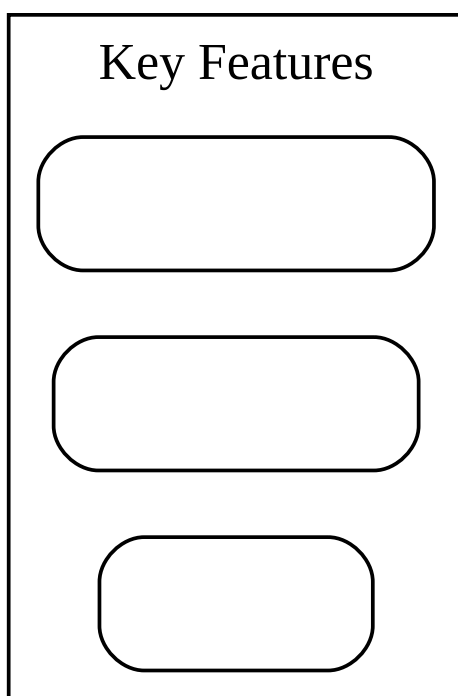
The fundamental properties of **3 α -Hydroxy Pravastatin Lactone-d3** are summarized below. Understanding these characteristics is the first step in its effective use and handling.

Property	Value	Reference
CAS Number	1329809-35-9	[4][6][7][8]
Molecular Formula	C ₂₃ H ₃₁ D ₃ O ₆	[4][6][7][9]
Molecular Weight	409.53 g/mol	[4][6][7][9]
IUPAC Name	[(1S,6S,7R,8S,8aR)-6-hydroxy-8-[2-[(2R,4R)-4-hydroxy-6-oxooxan-2-yl]ethyl]-7-methyl-1,2,6,7,8,8a-hexahydronaphthalen-1-yl] 2-(trideuteriomethyl)butanoate	[4]
Synonyms	3 α -iso-Pravastatin-d3, SQ 31906 Lactone-d3	[8][9]
Parent Drug	Pravastatin	[4]

Chemical Structure

The structure features a hexahydronaphthalene core, a hydroxyl group at the 3 α position, and a lactone ring. The deuterium label is located on the methyl group of the butanoate side chain.

Chemical Structure of 3 α -Hydroxy Pravastatin Lactone-d3



3 α -Hydroxy Pravastatin Lactone-d3 Structure

mol_img

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Caption: Chemical Structure of **3 α -Hydroxy Pravastatin Lactone-d3**.

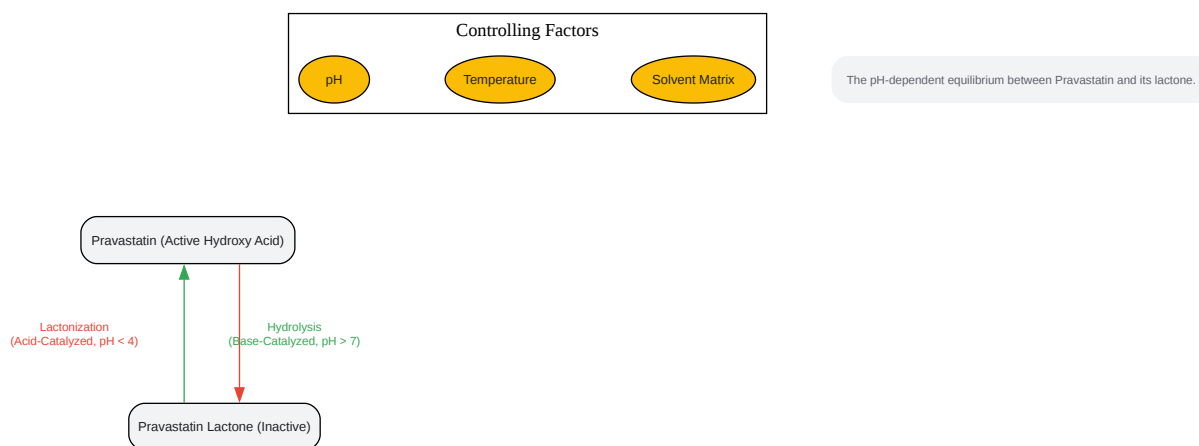
The Pravastatin $\rightleftharpoons$ Lactone Equilibrium: A Deep Dive into Stability

The interconversion between the active hydroxy acid form of pravastatin and its inactive lactone is the most critical factor governing its stability, analysis, and formulation.[10] This equilibrium is highly sensitive to environmental conditions.

Mechanism of Interconversion

The conversion is a reversible intramolecular esterification.

- Lactonization (Acid-Catalyzed): In acidic conditions (e.g., $\text{pH} < 4$), the carboxylic acid is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the C5-hydroxyl group, leading to ring closure and formation of the lactone.[2][3]
- Hydrolysis (Base-Catalyzed): In neutral to alkaline conditions (e.g., $\text{pH} > 7$), the hydroxide ion attacks the electrophilic carbonyl carbon of the lactone ester, leading to rapid ring opening to form the carboxylate salt (the active hydroxy acid form).[10][11]



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Caption: The pH-dependent equilibrium between Pravastatin and its lactone.

Factors Influencing Stability

- **pH:** This is the dominant factor. The lactone form is most stable around pH 4.5.[12] At physiological pH (~7.4) and in alkaline conditions, the equilibrium strongly favors the open hydroxy acid form, with hydrolysis of the lactone being rapid.[10][13] Conversely, acidic conditions promote lactone formation.[3]
- **Temperature:** Increased temperature accelerates the rate of both hydrolysis and lactonization.[11] Stability studies for pharmaceutical formulations are often conducted at elevated temperatures (e.g., 40°C or 60°C) to simulate long-term storage.[14]
- **Light and Oxidation:** Like other statins, pravastatin can be susceptible to photolytic and oxidative degradation, which may lead to different impurities, such as epoxides.[1][11]

Implications for Handling, Storage, and Analysis

- **Storage:** For long-term stability, **3 α -Hydroxy Pravastatin Lactone-d3** should be stored as a solid, protected from light and moisture, at recommended temperatures (e.g., -20°C).[2] Solutions should be prepared fresh. If storage of solutions is necessary, they should be prepared in a buffered, slightly acidic solvent (pH ~4.5) to minimize hydrolysis.[5]
- **Analysis:** During bioanalysis of plasma samples, it is crucial to stabilize the sample immediately to prevent interconversion. This is typically achieved by adjusting the sample pH to around 4.5.[5] Failure to do so can lead to inaccurate quantification of the acid and lactone species.

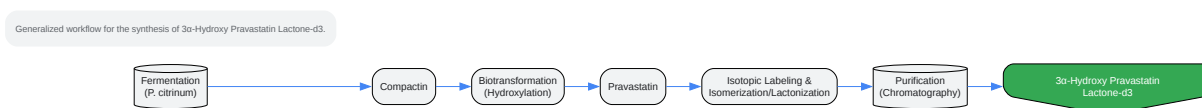
Synthesis and Characterization

While the exact proprietary synthesis methods for this specific labeled standard are not public, a plausible general strategy can be inferred from established production processes for pravastatin and isotopic labeling techniques.

Generalized Synthetic Pathway

The synthesis is a multi-stage process that combines fermentation, biotransformation, and chemical modification.

- Fermentation: Strains of *Penicillium citrinum* are cultured to produce Compactin (Mevastatin).^[15]
- Biotransformation: The Compactin is hydroxylated at the C6 position to yield Pravastatin. This is a highly specific enzymatic reaction often carried out by microorganisms like *Streptomyces carbophilus*, which contain the necessary cytochrome P450 enzymes.^{[15][16]}
- Isotopic Labeling & Isomerization: The deuterated methyl group is introduced into the butanoate side chain. This can be achieved through deacylation of pravastatin followed by re-esterification with a deuterated 2-methylbutyric acid derivative. The formation of the 3 α -hydroxy isomer and subsequent lactonization would occur under specific acidic or enzymatic conditions.
- Purification: The final product is purified using chromatographic techniques to ensure high chemical and isotopic purity.



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Caption: Generalized workflow for the synthesis of **3 α -Hydroxy Pravastatin Lactone-d₃**.

Application in Bioanalytical Methods

The primary application of **3 α -Hydroxy Pravastatin Lactone-d₃** is as an internal standard (IS) for the quantification of pravastatin metabolites in biological samples by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Expertise in Action: Why is a Stable Isotope Labeled (SIL) IS the Gold Standard? An ideal internal standard co-elutes with the analyte and experiences similar matrix effects and extraction recovery. A SIL-IS like this one is nearly perfect because its physical and chemical properties are almost identical to the analyte (3 α -Hydroxy Pravastatin Lactone), differing only in mass. This ensures that any analyte loss during sample preparation or variations in ionization efficiency are mirrored by the IS, allowing for highly reliable and precise ratiometric

quantification. The d3 label is chosen as it provides a clear mass shift that is easily resolved by the mass spectrometer and is synthetically accessible.

Protocol: Quantification of Pravastatin Metabolites in Plasma via UHPLC-MS/MS

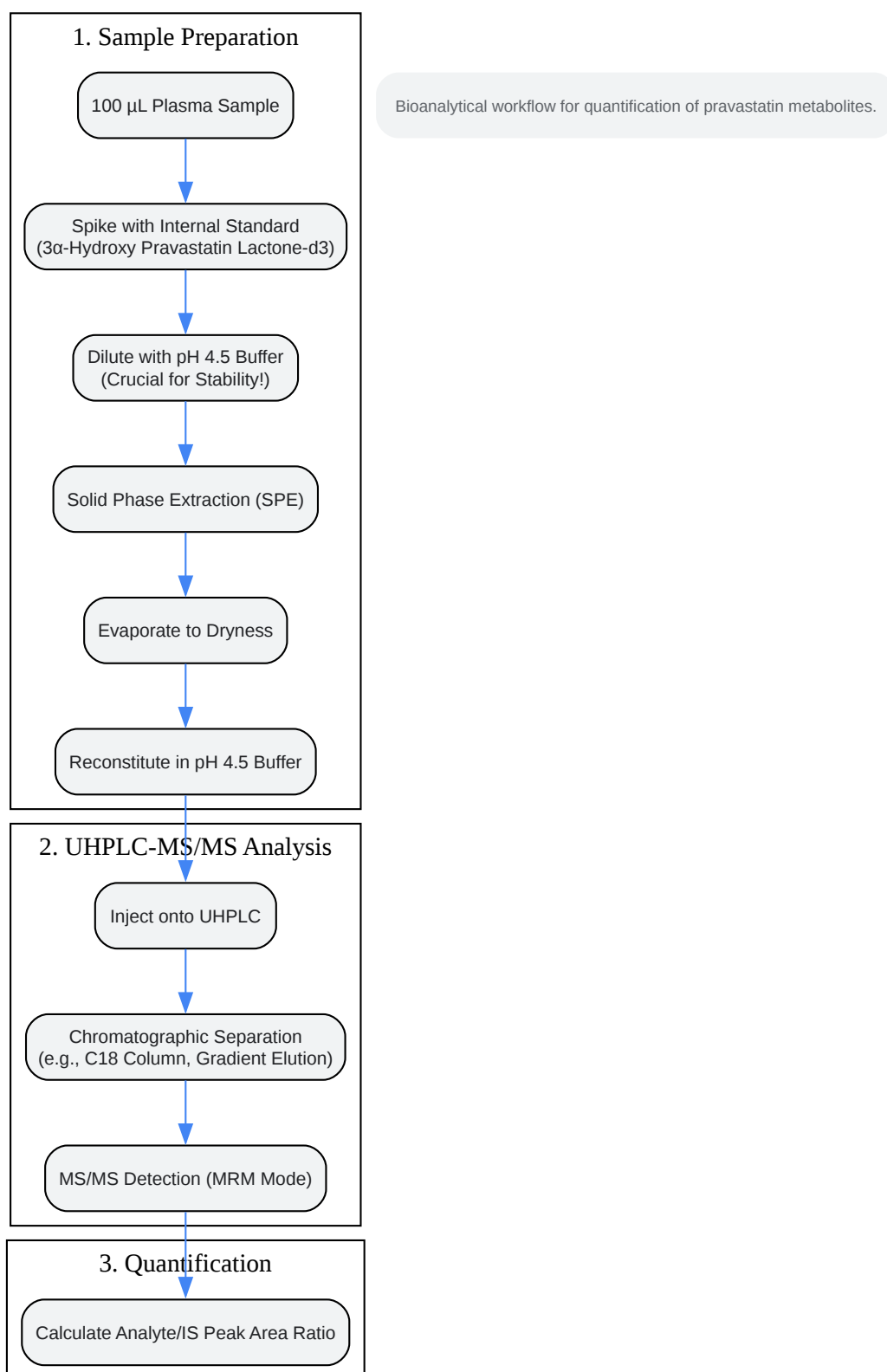
This protocol is a representative workflow based on established methods for analyzing pravastatin and its metabolites.[5]

Objective: To accurately quantify 3 α -hydroxy-pravalactone in human plasma.

Materials:

- **3 α -Hydroxy Pravastatin Lactone-d3** (Internal Standard)
- Human Plasma (collected in EDTA tubes)
- 0.1M Methylammonium Acetate Buffer (pH 4.5)
- Acetonitrile
- Solid Phase Extraction (SPE) Cartridges (e.g., HLB μ elution plates)
- UHPLC-MS/MS System

Workflow:



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Caption: Bioanalytical workflow for quantification of pravastatin metabolites.

Step-by-Step Methodology:

- Sample Stabilization & Spiking (Self-Validating Step):
 - To a 100 μ L aliquot of plasma, add the internal standard solution (**3 α -Hydroxy Pravastatin Lactone-d3**).
 - Immediately dilute with pH 4.5 buffer.
 - Causality: The addition of the IS at the earliest stage ensures it undergoes the exact same processing as the analyte. The pH 4.5 buffer is critical to "lock" the acid-lactone equilibrium, preventing artificial interconversion during sample handling and ensuring the measured concentrations reflect the true in vivo state.^[5]
- Solid Phase Extraction (SPE):
 - Load the stabilized sample onto a pre-conditioned SPE plate.
 - Wash the plate to remove interferences (e.g., salts, phospholipids).
 - Elute the analytes with an organic solvent (e.g., acetonitrile).
 - Causality: SPE is a robust method to clean up the complex plasma matrix and concentrate the analytes, which is essential for achieving the low detection limits required for pharmacokinetic studies.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a stream of nitrogen.
 - Reconstitute the residue in a small volume of mobile phase or the pH 4.5 buffer.
 - Causality: This step further concentrates the sample and ensures it is dissolved in a solvent compatible with the UHPLC mobile phase, leading to good peak shape.
- UHPLC-MS/MS Analysis:

- Chromatography: Perform separation on a C18 column using a gradient elution with acetonitrile and 10mM methylammonium acetate buffer (pH 4.5).
- Causality: Gradient elution allows for the separation of pravastatin and its various metabolites, which have different polarities, within a short run time. The C18 column provides the necessary reversed-phase retention.
- Mass Spectrometry: Use electrospray ionization (ESI) in positive mode. Monitor the specific Multiple Reaction Monitoring (MRM) transitions for the analyte and the internal standard.
 - Analyte (3 α -hydroxy-pravalactone): e.g., m/z 407.2 $\rightarrow$ [Fragment ion]
 - IS (3 α -hydroxy-pravalactone-d3): e.g., m/z 410.2 $\rightarrow$ [Fragment ion] (based on a +3 shift) [\[5\]](#)
- Causality: MRM provides exceptional selectivity and sensitivity by monitoring a specific precursor-to-product ion transition, effectively filtering out chemical noise from the biological matrix.

Conclusion

3 α -Hydroxy Pravastatin Lactone-d3 is more than just a chemical standard; it is a precision tool that enables high-fidelity research into the complex pharmacology of pravastatin. Its value lies in the combination of its identity as a key metabolite and its stable isotope label. A thorough understanding of its structure and, most importantly, the pH-driven equilibrium with its hydroxy acid form, is paramount for its effective use. By applying the principles and protocols outlined in this guide, researchers can ensure the integrity of their samples and the accuracy of their data, leading to trustworthy and reproducible results in drug metabolism, pharmacokinetics, and impurity profiling studies.

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